

# Sulfaethoxypyridazine drinking water administration

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## Compound Focus: Sulfaethoxypyridazine

CAS No.: 963-14-4

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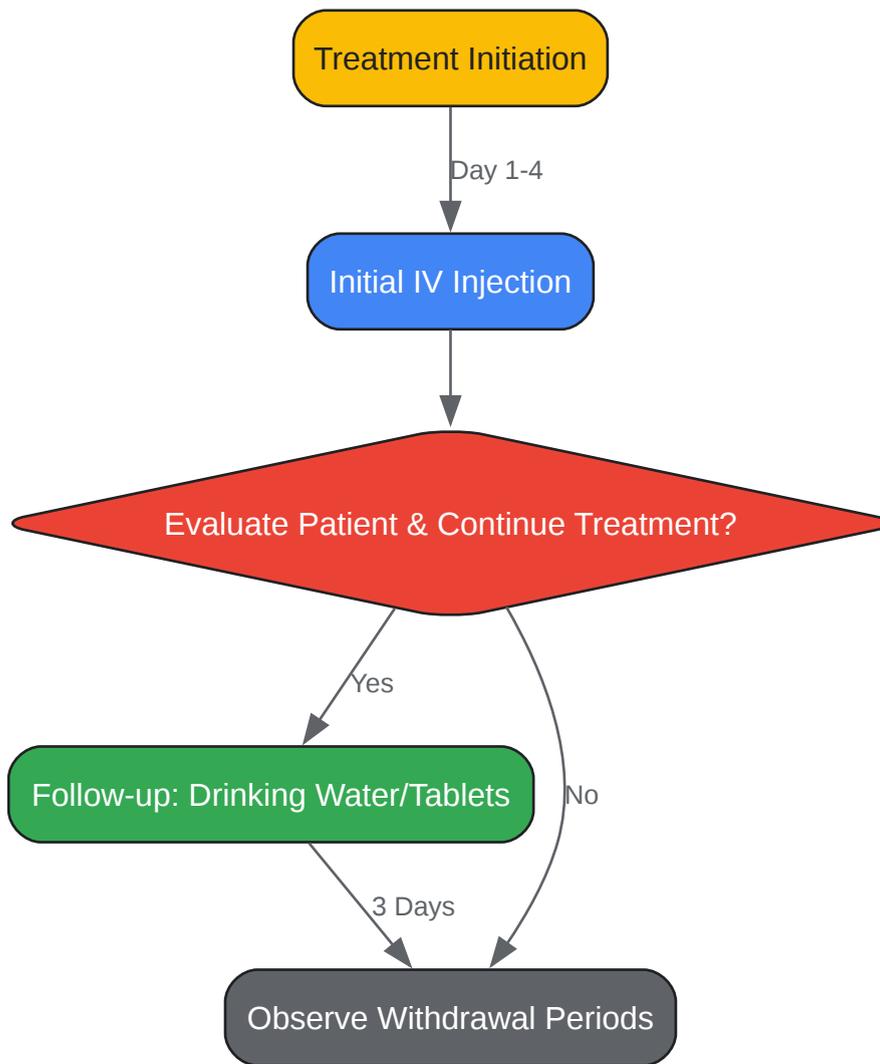
## Approved Use & Dosage in Cattle

The U.S. Food and Drug Administration (FDA) provides a clear protocol for **sulfaethoxypyridazine** use in cattle. The following table summarizes the essential conditions of use [1]:

Parameter	Specification
<b>Indications for Use</b>	Respiratory infections (pneumonia, shipping fever), foot rot, calf scours; adjunctive therapy in septicemia accompanying mastitis and metritis [1].
<b>Initial Treatment</b>	2.5 grams per 100 pounds of body weight per day by <b>intravenous injection</b> for not more than 4 days [1].
<b>Follow-up Treatment</b>	Administered via <b>drinking water or tablets</b> for 3 days following the initial intravenous treatment [1].
<b>Slaughter Withdrawal</b>	Do not treat within <b>16 days</b> of slaughter [1].
<b>Milk Discard</b>	Milk taken during treatment and for <b>72 hours (6 milkings)</b> after the latest treatment must not be used for food [1].

Parameter	Specification
Legal Restriction	Restricted to use by or on the order of a licensed veterinarian [1].

The sequence of administration is critical for treatment efficacy and compliance with regulations. The following workflow outlines the core steps:



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## Analytical Methods for Detection

Monitoring **sulfaethoxyipyridazine** in environmental samples requires sensitive and broad-spectrum techniques. Recent research has focused on advanced methods:

- **Signal-Amplified Fluorescence Polarization Assay (FPA):** A 2023 study developed a high-throughput method using a mutated dihydropteroate synthase (DHPS) receptor. This assay can detect 35 different sulfonamide antibiotics, including **sulfaethoxyipyridazine**, in pork with high sensitivity (LOD 0.03–1.16 ng/mL). The use of an enhanced fluorescent tracer improved sensitivity by 2.8 to 8.6 times compared to conventional methods [2].
- **High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS):** This is a standard technique for confirming the presence of antimicrobials in water. A study analyzing surface water in Spain used HPLC-MS/MS, achieving a limit of detection (LOD) of 0.1 ng/L and a limit of quantification (LOQ) of 0.5 ng/L for sulfamethoxyipyridazine (a closely related compound) [3].

## Environmental Occurrence & Fate

**Sulfaethoxyipyridazine** can enter the environment through agricultural runoff and wastewater discharge. Understanding its behavior is crucial for environmental risk assessment.

- **Detection in Water Bodies:** Sulfonamide antibiotics, including sulfamethoxyipyridazine, have been detected in groundwater and surface water. A 2021 study in the Limin drinking water resource in China found sulfamethoxyipyridazine in groundwater at concentrations ranging from 7 to 30 ng/L [4]. Another study in Northwestern Spain found it in 32% of positive river water samples, with a maximum concentration of 11.2 ng/L [3].
- **Migration in the Environment:** Sulfonamides are highly polar and water-soluble, allowing them to easily leach through the soil (vadose zone) and enter groundwater, giving them a high migration capacity. Their adsorption and movement are strongly influenced by soil composition, organic matter, and pH [4].

## Regulatory & Quality Considerations

Adherence to regulatory standards for water used in pharmaceutical preparations is essential.

- **Water for Pharmaceutical Use:** If preparing drug solutions in a research or manufacturing context, water must meet appropriate quality standards. The U.S. Pharmacopeia (USP) defines various grades, such as "USP purified water." Potable water may only be used in the manufacture of drug substances (bulk drugs) but not for USP dosage forms without further testing and processing [5].

- **Wastewater Discharge:** Facilities involved in pharmaceutical manufacturing must comply with EPA regulations (40 CFR Part 439) that limit pollutant discharges from process wastewater [6].

## Conclusion

**Sulfaethoxy pyridazine** administration in cattle is a regulated practice with a defined protocol of initial intravenous injection followed by oral delivery via drinking water. Researchers must adhere to withdrawal periods and be aware of the drug's potential environmental impact. Advanced analytical methods are available for monitoring residues in food and the environment.

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